

An In-depth Technical Guide to (+)-Butylphenyl Methylpropional: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butylphenyl methylpropional, (+)-*

Cat. No.: *B12648755*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(+)-Butylphenyl methylpropional, scientifically known as (2S)-3-(4-tert-butylphenyl)-2-methylpropanal and commonly referred to by its trade name Lilial®, is a synthetic aromatic aldehyde.^{[1][2]} For years, it was a widely utilized fragrance ingredient in a vast array of consumer products, from cosmetics and perfumes to household cleaners, prized for its potent, fresh, and floral scent reminiscent of lily of the valley.^{[1][3]} However, mounting scientific evidence regarding its potential for reproductive toxicity has led to significant regulatory restrictions, including a ban on its use in cosmetic products within the European Union, effective March 2022.^{[3][4]} This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental data for (+)-Butylphenyl methylpropional, intended for an audience of researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

(+)-Butylphenyl methylpropional is a chiral molecule, with the characteristic floral odor primarily attributed to the (R)-enantiomer.^[1] The commercially available substance is typically a racemic mixture.^{[1][5]}

Chemical Identifiers

Identifier	Value
IUPAC Name	(2S)-3-(4-tert-butylphenyl)-2-methylpropanal ^[6]
Common Name	(+)-Butylphenyl methylpropional, Lilial ^[1]
CAS Number	75166-30-2 ((+)-enantiomer) ^[6]
Molecular Formula	C ₁₄ H ₂₀ O ^[6]
InChI	InChI=1S/C ₁₄ H ₂₀ O/c1-11(10-15)9-12-5-7-13(8-6-12)14(2,3)4/h5-8,10-11H,9H2,1-4H3/t11-/m0/s1 ^[6]
InChIKey	SDQFDHOLCGWZPU-NSHDSACASA-N ^[6]
SMILES	C--INVALID-LINK--C=O ^[6]

Physicochemical Properties

Property	Value
Molar Mass	204.313 g·mol ⁻¹ ^[1]
Appearance	Clear viscous liquid ^[1]
Density	0.94 g/cm ³ ^[1]
Melting Point	-20 °C ^[1]
Boiling Point	275 °C ^[1]
Solubility in Water	0.045 g/L at 20 °C ^[1]
log P	4.36 ^[1]

Synthesis

The industrial synthesis of butylphenyl methylpropional is typically achieved through a mixed aldol condensation reaction between 4-tert-butylbenzaldehyde and propionaldehyde, followed by a hydrogenation step.^[1]

Chemical Stability

Like many aldehydes, butylphenyl methylpropional is susceptible to oxidation over time, which can affect its odor profile and potentially lead to the formation of impurities.[\[1\]](#)[\[7\]](#) One of the main oxidation products is lysmerylic acid.[\[7\]](#)[\[8\]](#) To mitigate this degradation, antioxidants such as alpha-tocopherol are often added to commercial preparations.[\[7\]](#)

Experimental Protocols

A critical aspect of studying any chemical compound is the availability of robust analytical methods for its detection and quantification.

Protocol: Quantification of Butylphenyl Methylpropional in Cosmetic Cream using GC-MS

This protocol outlines a validated method for determining the concentration of butylphenyl methylpropional in a complex matrix like a cosmetic cream.[\[9\]](#)

Objective: To quantify the amount of butylphenyl methylpropional in a cosmetic cream sample.

Instrumentation and Materials:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary Column: vf-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent
- Analytical Standard: Butylphenyl methylpropional (CAS No. 80-54-6)
- Internal Standard (IS): 4,4'-Dibromobiphenyl or other suitable non-interfering compound
- Solvents: Methyl tert-butyl ether (MTBE, HPLC grade), Ethanol (absolute)
- Drying Agent: Anhydrous sodium sulfate

Procedure:

- Standard Preparation:

- Prepare a stock solution (1000 µg/mL) of the butylphenyl methylpropional analytical standard in MTBE.
- Create a series of working standard solutions (e.g., 0.1, 0.5, 1, 5, 10 µg/mL) by serial dilution of the stock solution with MTBE.
- Prepare a stock solution (1000 µg/mL) of the internal standard in MTBE.

• Sample Preparation:

- Accurately weigh approximately 0.5 g of the cosmetic cream sample into a centrifuge tube.
- Add a known amount of the internal standard solution.
- Add 5 mL of ethanol and vortex for 1 minute to disperse the cream.
- Add 5 mL of MTBE and vortex for 2 minutes to extract the analyte.
- Centrifuge at 4000 rpm for 10 minutes.
- Carefully transfer the upper MTBE layer to a clean tube containing anhydrous sodium sulfate to remove any residual water.
- Transfer the dried extract to a GC vial for analysis.

• GC-MS Parameters:

- Injector Temperature: 250 °C
- Injection Volume: 1 µL (Splitless mode)
- Oven Temperature Program:
 - Initial: 60 °C, hold for 2 minutes
 - Ramp 1: 3 °C/min to 125 °C
 - Ramp 2: 7 °C/min to 230 °C

- Ramp 3: 20 °C/min to 300 °C, hold for 5 minutes
- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - Monitored Ions (m/z):
 - Butylphenyl methylpropional: Quantifier ion - 147, Qualifier ions - 189, 204[9]
 - Internal Standard: Determine appropriate ions
 - MS Source Temperature: 230 °C
 - MS Quadrupole Temperature: 150 °C
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of butylphenyl methylpropional to the peak area of the internal standard against the concentration of the working standards.
 - Determine the concentration of butylphenyl methylpropional in the sample extract from the calibration curve.
 - Calculate the final concentration in the original cosmetic cream sample, accounting for the initial sample weight and any dilution factors.

Biological Activity and Signaling Pathways

Recent toxicological studies have focused on the potential endocrine-disrupting and reproductive effects of butylphenyl methylpropional.

Endocrine Disruption

Some studies have investigated the potential for butylphenyl methylpropional and its metabolites to interact with hormone receptors. One study found that at a concentration of 50

μM, neither liliial nor its metabolites were able to activate the NF-κB and NRF2 signaling pathways in HEK 293 cells.[10] Furthermore, the same study reported that the substance did not exhibit agonistic activity towards estrogen or androgen receptors in human cell lines HeLa9903 and MDA-kb2, respectively.[8][10]

Genotoxicity

In terms of genotoxicity, research has indicated that neither butylphenyl methylpropional nor its metabolites showed mutagenic activity in the HPRT gene mutation test in CHO-K1 cells.[10] They were also found to be incapable of causing double-strand DNA breaks in CHO-K1 and HeLa cells.[10]

Skin Sensitization

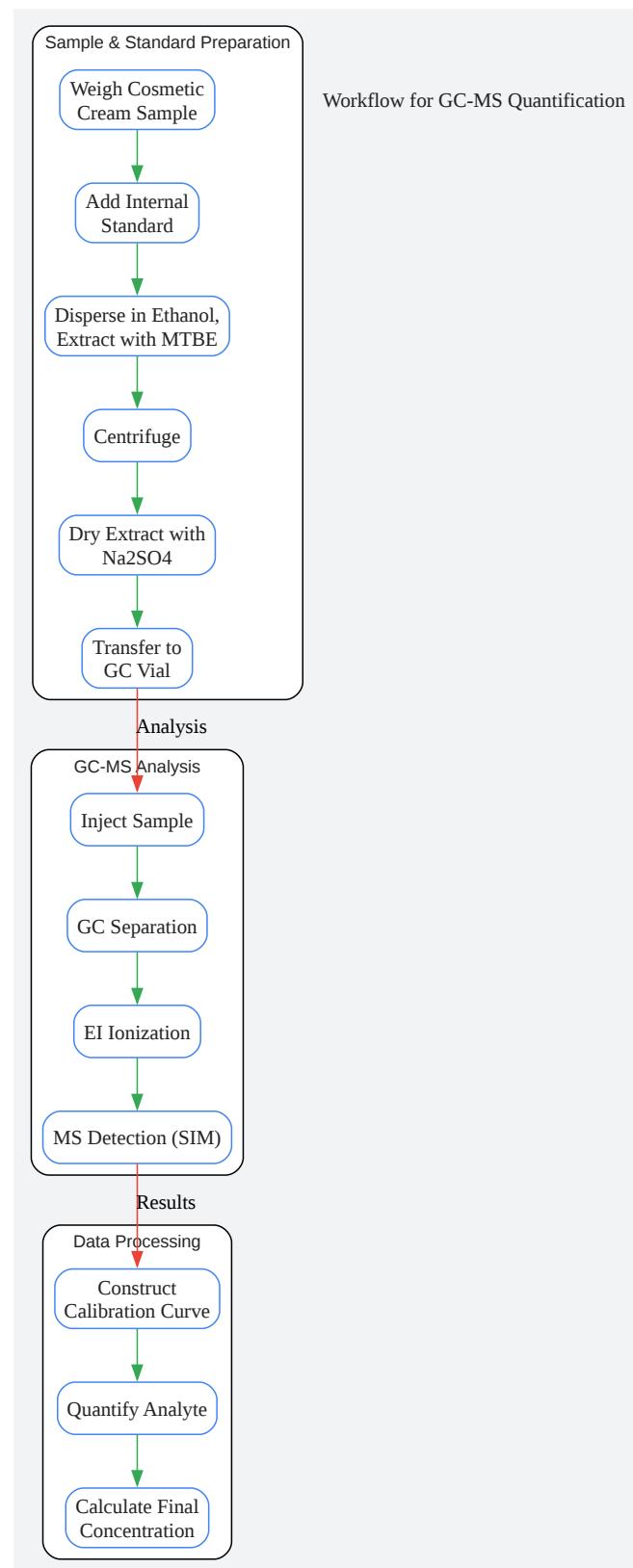
Butylphenyl methylpropional is recognized as a potential skin allergen and can cause contact dermatitis in susceptible individuals.[1][11]

Visualizations

Chemical Structure

Caption: Chemical Structure of (+)-Butylphenyl methylpropional

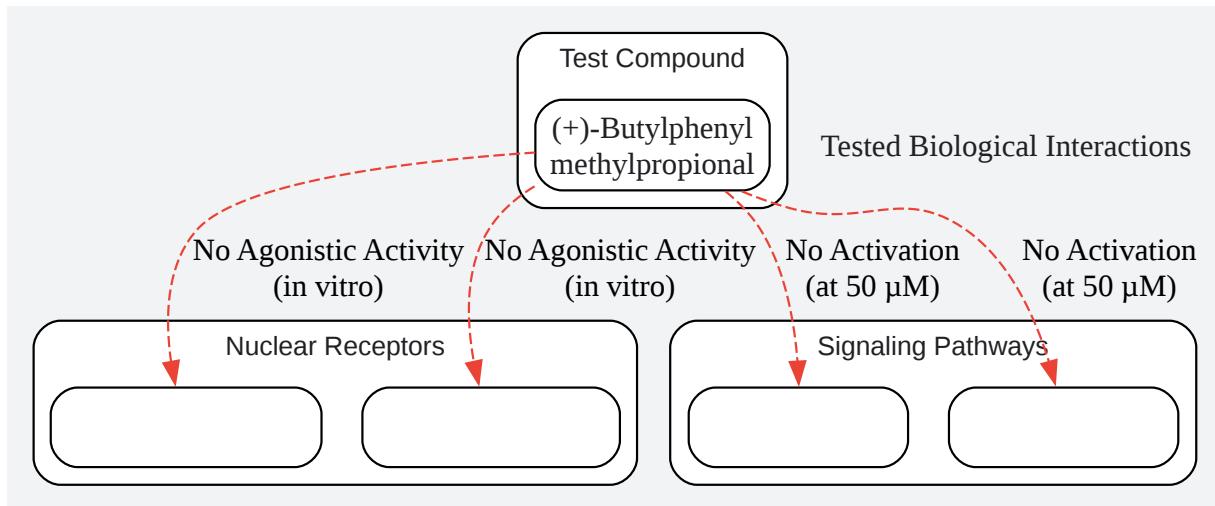
Experimental Workflow: GC-MS Analysis



[Click to download full resolution via product page](#)

Caption: Workflow for GC-MS Quantification

Signaling Pathway Interaction Model



[Click to download full resolution via product page](#)

Caption: Tested Biological Interactions

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Liliac - Wikipedia [en.wikipedia.org]
- 2. Liliac | C14H20O | CID 228987 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. merieuxnutrisciences.com [merieuxnutrisciences.com]
- 4. cosmeticsinfo.org [cosmeticsinfo.org]
- 5. health.ec.europa.eu [health.ec.europa.eu]
- 6. Butylphenyl methylpropional, (+)- | C14H20O | CID 1715213 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. Butylphenyl Methylpropional (Lilial) In Cosmetics & Personal Care [periodical.knowde.com]
- 8. Toxicological investigation of lilial - PMC [pmc.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- 10. Toxicological investigation of lilial [pubmed.ncbi.nlm.nih.gov]
- 11. ewg.org [ewg.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to (+)-Butylphenyl Methylpropional: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12648755#butylphenyl-methylpropional-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com